

# "Anticancer agent 201" stock solution preparation and storage conditions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Anticancer agent 201

Cat. No.: B12380469

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## Application Notes and Protocols: Anticancer Agent ONC201

For Researchers, Scientists, and Drug Development Professionals

### Introduction

ONC201, also known as dordaviprone, is a first-in-class small molecule inhibitor of the G protein-coupled dopamine receptor D2 (DRD2) and an allosteric agonist of the mitochondrial caseinolytic protease P (ClpP).[1][2] Its mechanism of action involves the induction of the integrated stress response, leading to the upregulation of TNF-related apoptosis-inducing ligand (TRAIL) and its death receptor 5 (DR5), ultimately triggering apoptosis in cancer cells.[1][3][4] ONC201 has shown promise in preclinical and clinical studies for various cancers, particularly high-grade gliomas.[2][5] This document provides detailed protocols for the preparation and storage of ONC201 stock solutions to ensure its stability and efficacy in research settings.

### Data Presentation

#### Table 1: Solubility and Storage of ONC201

Parameter	Details	Source(s)
Synonyms	Dordaviprone, TIC10	[1][6]
Form	Powder	[7]
Storage (Powder)	-20°C for up to 3 years	[7]
Storage (in Solvent)	-80°C for up to 1 year	[7]
Shipping	Ambient temperature or with blue ice	[7]
Solvents for Stock Solution	DMSO	[7]
In Vivo Formulation	DMSO + 30% PEG300 + 5% Tween 80 + 60% Saline/PBS/ddH <sub>2</sub> O	[7]

**Table 2: Stability of ONC201**

Condition	Stability Profile	Source(s)
Hydrolytic Stress	Stable	[6]
Thermal Stress (Solid)	Stable	[6]
Oxidative Stress	Sensitive; degradation observed in the presence of hydrogen peroxide.	[6][8]
Photolytic Stress	Sensitive to light irradiation; degradation observed.	[6][8]
pH Dependence	More stable in acidic conditions (pH < 6) against oxidation and photo-oxidation.	[8]

## Experimental Protocols

### Protocol 1: Preparation of ONC201 Stock Solution (10 mM in DMSO)

#### Materials:

- ONC201 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or clear tubes wrapped in aluminum foil
- Vortex mixer
- Calibrated pipettes

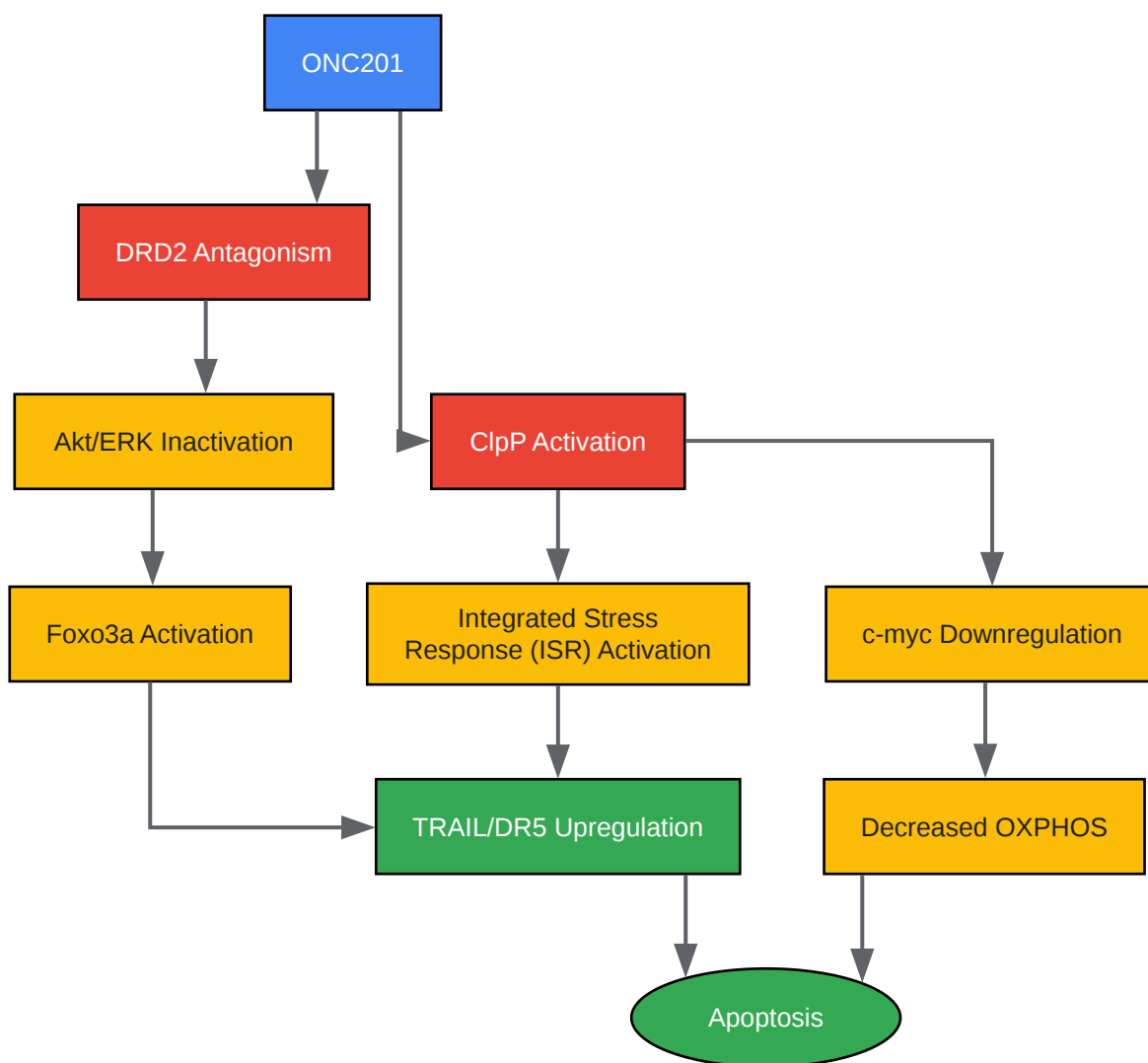
#### Procedure:

- Pre-weighing Preparation: Allow the ONC201 powder vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of ONC201 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out the appropriate mass based on its molecular weight.
- Dissolution: Add the calculated volume of anhydrous DMSO to the ONC201 powder. For a 10 mM stock solution, if you weighed X mg of ONC201 (Molecular Weight: Y g/mol), the volume of DMSO would be  $(X / Y) * 100 \mu\text{L}$ .
- Mixing: Vortex the solution until the ONC201 is completely dissolved. Gentle warming in a 37°C water bath for 10-15 minutes can aid dissolution if necessary.<sup>[9]</sup>
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles and light exposure. Store the aliquots at -80°C for long-term storage (up to 1 year).<sup>[7]</sup>

Note: The final concentration of DMSO in cell culture media should be kept low (typically <0.5%) to avoid solvent-induced toxicity.<sup>[10]</sup>

## Visualizations

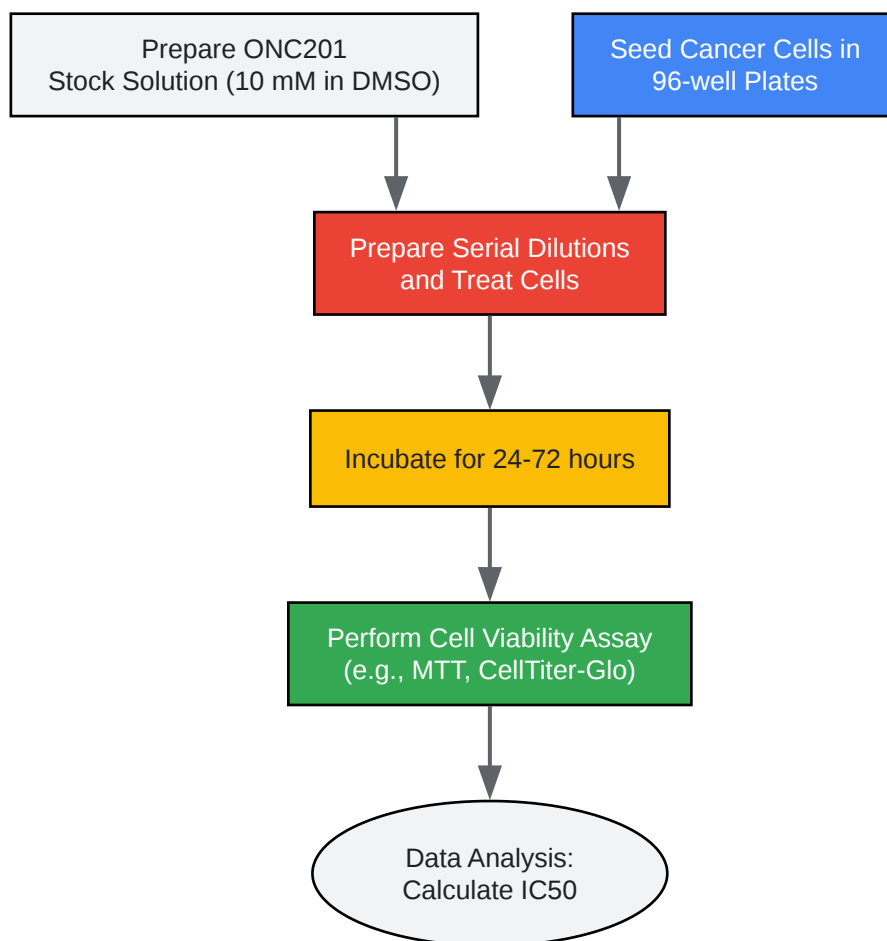
### Signaling Pathway of ONC201



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Caption: ONC201 signaling pathway leading to apoptosis.

## Experimental Workflow for In Vitro Cytotoxicity Assay



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Caption: Workflow for determining ONC201 cytotoxicity.

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